

The Enduring Allure of a Synthetic Scent: A Technical History of Phantolide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Phantolide*

Cat. No.: *B117643*

[Get Quote](#)

An In-depth Guide for Researchers and Drug Development Professionals

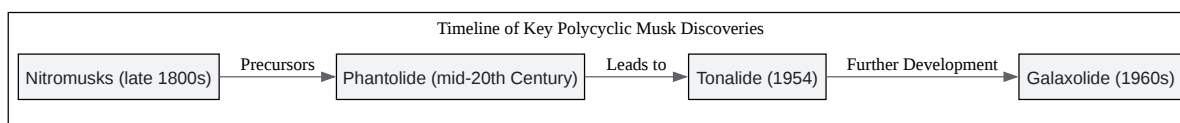
Introduction: The Quest for Synthetic Musks

The fragrance industry's history is intrinsically linked to the pursuit of captivating and enduring scents. Among the most prized of these has been musk, a raw material traditionally obtained from the scent glands of animals like the musk deer. However, ethical concerns, high costs, and inconsistent supply drove the chemical industry to seek synthetic alternatives. This quest led to the development of several classes of synthetic musks, with the polycyclic musks emerging in the mid-20th century as a commercially successful and widely used category. These compounds, characterized by their complex ring structures, offered a desirable combination of a strong, clean, and persistent musk odor with excellent stability in various product formulations. This guide delves into the historical context, discovery, and scientific understanding of a key member of this family: **Phantolide**.

The Dawn of a New Musk Era: Discovery and Historical Context of Phantolide

The story of **Phantolide** is woven into the broader narrative of polycyclic musk discovery, a period of intense innovation and competition among fragrance and flavor companies. While the nitromusks were discovered in the late 19th century, concerns over their potential toxicity and instability spurred the search for new molecular scaffolds.^[1] The breakthrough into polycyclic musks began in the mid-20th century.

Phantolide, chemically known as 1-(2,3-Dihydro-1,1,2,3,3,6-hexamethyl-1H-inden-5-yl)ethanone or Acetyl Hexamethyl Indan, emerged during this vibrant period of fragrance chemistry.[2] Its development is closely associated with Polak's Frutal Works (PFW), a significant player in the flavor and fragrance industry.[3][4][5][6] While the exact date of its initial synthesis is not definitively documented in the readily available literature, its introduction is generally placed in the latter half of the 20th century, following the pioneering work on other polycyclic musks.[7][8] The timeline below situates the emergence of **Phantolide** within the broader context of key polycyclic musk discoveries.



[Click to download full resolution via product page](#)

Caption: A simplified timeline illustrating the progression of synthetic musk discovery, placing **Phantolide** as a key development in the mid-20th century.

Chemical Profile and Synthesis of Phantolide

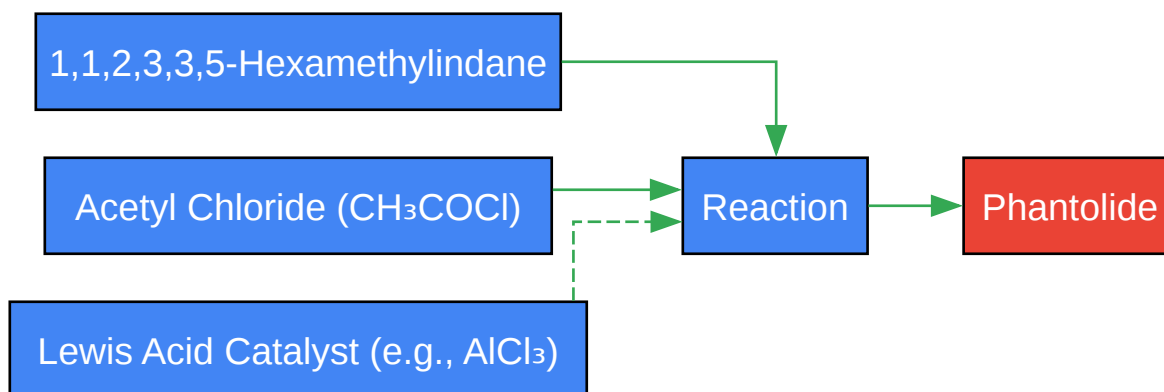
Phantolide is a member of the indan class of polycyclic musks.[2] Its molecular formula is $C_{17}H_{24}O$, and it has a molecular weight of 244.37 g/mol. The characteristic musk odor of **Phantolide** is attributed to its specific molecular structure, featuring a hexamethyl-substituted indan core with an acetyl group.

Synthesis Pathway: The Friedel-Crafts Acetylation

The primary industrial synthesis of **Phantolide** is achieved through the Friedel-Crafts acetylation of 1,1,2,3,3,5-hexamethylindane.[3][9] This electrophilic aromatic substitution reaction is a cornerstone of organic chemistry and provides an efficient route to this important fragrance molecule.

The overall synthesis can be broken down into two main stages: the formation of the hexamethylindane precursor and the subsequent acetylation. The precursor, 1,1,2,3,3,5-hexamethylindane, can be synthesized from para-cymene.[3]

The subsequent and final step in the synthesis of **Phantolide** is the Friedel-Crafts acetylation of the hexamethylindane intermediate.



[Click to download full resolution via product page](#)

Caption: The Friedel-Crafts acetylation step in the synthesis of **Phantolide**.

Experimental Protocol: Laboratory-Scale Synthesis of Phantolide

The following protocol is a generalized representation of the Friedel-Crafts acetylation step for the synthesis of **Phantolide**, based on established chemical principles.

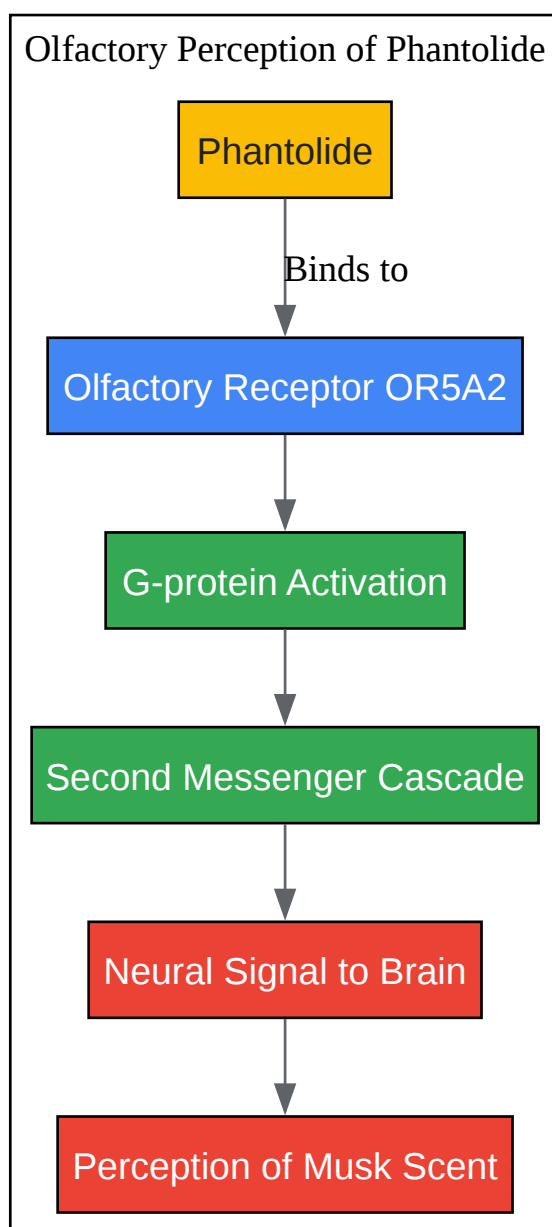
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser, dissolve 1,1,2,3,3,5-hexamethylindane in a suitable inert solvent (e.g., dichloromethane or carbon disulfide).
- **Catalyst Addition:** Cool the solution in an ice bath and slowly add a Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl₃), in portions while stirring.
- **Acyating Agent Addition:** Once the catalyst is fully dispersed, add acetyl chloride dropwise from the dropping funnel, maintaining the low temperature.

- **Reaction Progression:** After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by carefully pouring the mixture over crushed ice and an acidic solution (e.g., dilute HCl) to decompose the aluminum chloride complex.
- **Extraction and Purification:** Separate the organic layer, wash it with a sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure. The crude product can be purified by vacuum distillation or column chromatography to yield pure **Phantolide**.

The Olfactory Mechanism: How We Perceive the Scent of Phantolide

The perception of **Phantolide**'s characteristic musk odor is a complex biological process initiated by the interaction of the molecule with specific olfactory receptors (ORs) in the nasal epithelium. Recent research has identified the human olfactory receptor OR5A2 as a key receptor for polycyclic musks, including **Phantolide**.^[10]

The binding of **Phantolide** to OR5A2 triggers a cascade of intracellular signaling events, ultimately leading to the generation of a neural signal that is transmitted to the brain and interpreted as the distinct scent of musk. The precise fit of the **Phantolide** molecule into the binding pocket of the OR5A2 receptor is crucial for its activation. This "lock and key" mechanism is a fundamental principle of structure-activity relationships in olfaction.



[Click to download full resolution via product page](#)

Caption: The signaling pathway initiated by the binding of **Phantolide** to the OR5A2 receptor.

Applications in the Fragrance Industry

Phantolide has been a stalwart of the perfumer's palette for decades due to its desirable olfactory properties and excellent performance in a wide range of consumer products.[9] Its primary applications are as a fragrance ingredient and a fixative, enhancing the longevity of other scent components in a formulation.

Property	Description
Odor Profile	Sweet, musky, with powdery and slightly floral undertones.
Substantivity	High, providing a long-lasting base note to fragrances.
Stability	Good stability in various media, including soaps and detergents.
Applications	Perfumes, colognes, cosmetics, soaps, detergents, fabric softeners, and air fresheners.

Environmental and Toxicological Profile

The widespread use of **Phantolide** has led to its detection in various environmental compartments, raising questions about its environmental fate and potential toxicological effects.

Environmental Presence and Fate

As a lipophilic compound, **Phantolide** has a tendency to partition from water into sediment and biota.^[11] It has been detected in surface water, wastewater effluent, sewage sludge, and aquatic organisms.^[12] While it is not as persistent as some other synthetic musks, its continuous release into the environment from consumer products is a source of ongoing exposure.^[13]

Ecotoxicology

Studies have investigated the potential ecotoxicological effects of **Phantolide** on various organisms. While acute toxicity is generally low, there are concerns about the potential for chronic effects and bioaccumulation in the food chain. Some research suggests that polycyclic musks, as a class, may have endocrine-disrupting effects in certain aquatic species.^[11]

Human Toxicology and Regulatory Status

The primary human exposure to **Phantolide** is through the use of personal care products. In terms of toxicology, a key concern for **Phantolide** is its potential for phototoxicity.^{[11][14]} The

International Fragrance Association (IFRA) has set standards for the use of Acetyl Hexamethyl Indan (AHMI), the chemical name for **Phantolide**, due to this effect.[\[11\]](#)

The regulatory status of **Phantolide** varies by region. In the European Union, its use in cosmetics is regulated, and it is subject to concentration limits.[\[15\]](#)[\[16\]](#)[\[17\]](#) In the United States, the fragrance industry is largely self-regulated, though the Research Institute for Fragrance Materials (RIFM) provides safety assessments.

Toxicological Endpoint	Finding
Acute Oral Toxicity	Data not readily available in a standardized format (e.g., LD50).
Dermal Toxicity	Generally considered to have low acute dermal toxicity.
Skin Irritation	May cause irritation upon contact. [9]
Phototoxicity	Recognized as a phototoxic agent by IFRA. [11] [14]
Genotoxicity	Studies on the genotoxicity of polycyclic musks have yielded mixed results. [18]

Analytical Methodologies

The detection and quantification of **Phantolide** in various matrices are typically performed using chromatographic techniques coupled with mass spectrometry. Gas chromatography-mass spectrometry (GC-MS) is a common and effective method for analyzing **Phantolide** in environmental and biological samples due to its volatility and thermal stability.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Conclusion

Phantolide stands as a significant molecule in the history of synthetic fragrances. Its discovery in the mid-20th century provided the perfume industry with a valuable and versatile musk odorant that has graced countless consumer products. While its use has been tempered by a growing understanding of its environmental presence and toxicological profile, particularly its phototoxicity, **Phantolide** remains a testament to the ingenuity of fragrance chemists. The

ongoing scientific scrutiny of **Phantolide** and other synthetic musks underscores the importance of a comprehensive understanding of the entire lifecycle of these widely used chemicals, from their synthesis and application to their ultimate environmental fate and impact.

References

- Kraft, P., et al. (2020). A Chemical History of Polycyclic Musks. *Chemistry – A European Journal*, 26(34), 7537-7555. [Link]
- Ikegami, K., et al. (2024). The trilogy of human musk receptors: linking receptor activation, genotype, and sensory perception. *Chemical Senses*, 49, bjae001. [Link]
- Study on the Synthesis of **Phantolide** - Dissertation. (Source not publicly available online)
- Sato-Akuhara, N., et al. (2014). Olfactory receptor and neural pathway responsible for highly selective sensing of musk odors. *Neuron*, 81(1), 127-139. [Link]
- ResearchGate.
- Environmental Working Group. **Phantolide**. [Link]
- Request PDF. Synthesis and olfactory properties of **Phantolide** analogues in racemic and optically active forms. [Link]
- Wikipedia. Synthetic musk. [Link]
- ScenTree. **Phantolide**® (CAS N° 15323-35-0). [Link]
- PubChem. **Phantolide**. [Link]
- Kevekordes, S., et al. (1996). Genotoxicity of polycyclic musk fragrances in the sister-chromatid exchange test. *Mutation Research/Genetic Toxicology*, 371(1-2), 1-8. [Link]
- ResearchGate. Patent excerpt concerning the structure of Phantolid. [Link]
- Perfumer & Flavorist. Years of P&F. [Link]
- Request PDF.
- Lethal Dose Table. [Link]
- DETECTION AND QUANTITATION OF HAZARDOUS CHEMICALS IN ENVIRONMENTAL MATRICES USING PAPER SPRAY MASS SPECTROMETRY. [Link]
- ChemLinked. Global cosmetic regulation: a quarterly roundup of key developments. [Link]
- ZMUni Compliance Centre.
- eGyanKosh.
- Environmental Microbiology & Biotechnology.
- SFERA.
- Ministry of Health, Labour and Welfare, Japan. Standards for Cosmetic Products. [Link]
- Pintado-Herrera, M. G., et al. (2016). Potential of environmental concentrations of the musks galaxolide and tonalide to induce oxidative stress and genotoxicity in the marine environment. *Environmental Pollution*, 218, 114-123. [Link]

- Australian Government Department of Health. Tonalide: Human health tier II assessment. [Link]
- ChemLinked. Regulatory Updates on Global Cosmetics-Europe & Americas Overview (First Half of 2025). [Link]
- C&K Testing. Global Cosmetics Regulatory Updates-Vol. 21 (September-October 2024). [Link]
- CIIMAR.
- Google Patents.
- Request PDF.
- Google Patents. EP0004914A1 - Process for the production of compounds useful in perfumery.
- PubMed Central. Methodological Advances to Study Contaminant Biotransformation: New Prospects for Understanding and Reducing Environmental Persistence?. [Link]
- CropLife Europe. Ambient air concentrations of plant protection products. [Link]
- A review of the application of comprehensive two-dimensional gas chromatography MS-based techniques for the analysis of persistent organic pollutants and ultra. [Link]
- Maryland Department of Natural Resources.
- Google Patents. US20120184513A1 - Organic Compounds.
- Google Patents. CN101200419A - Method for synthesizing musk tonalide.
- Majid Iterji Factory for Perfumes. Tonalide Crystals (PFW) - aka Fixolide. [Link]
- Porter's Five Forces. What is Brief History of International Flavors & Fragrances Company?. [Link]
- The Perfumers Apprentice. Fixolide. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthetic musk - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. perfumersworld.com [perfumersworld.com]
- 4. img.perfumerflavorist.com [img.perfumerflavorist.com]

- 5. bulkaroma.com [bulkaroma.com]
- 6. iterji.com [iterji.com]
- 7. researchgate.net [researchgate.net]
- 8. A Chemical History of Polycyclic Musks - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 10. biomonitoring.ca.gov [biomonitoring.ca.gov]
- 11. ewg.org [ewg.org]
- 12. Potential of environmental concentrations of the musks galaxolide and tonalide to induce oxidative stress and genotoxicity in the marine environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Environmental persistence and transformation processes [ciimar.up.pt]
- 14. researchgate.net [researchgate.net]
- 15. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 16. Regulatory Updates on Global Cosmetics-Europe & Americas Overview (First Half of 2025) - Regulatory News - Personal and Home Care Products - CIRS Group [cirs-group.com]
- 17. Global Cosmetics Regulatory Updates-Vol. 21 (September-October 2024) - Industry News - C&K Testing [cirs-ck.com]
- 18. The Musks, an insight - Blog — Scentspiracy [scentspiracy.com]
- 19. researchgate.net [researchgate.net]
- 20. scholarworks.indianapolis.iu.edu [scholarworks.indianapolis.iu.edu]
- 21. sfera.unife.it [sfera.unife.it]
- To cite this document: BenchChem. [The Enduring Allure of a Synthetic Scent: A Technical History of Phantolide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117643#historical-context-of-phantolide-discovery-and-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com